

An In-depth Technical Guide to Hept-5-yn-1-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hept-5-yn-1-amine*

Cat. No.: *B2721810*

[Get Quote](#)

Disclaimer: The chemical name "**Hept-5-yn-1-amine**" is ambiguous and does not correspond to a readily available chemical entity with a registered CAS number in major chemical databases. Based on IUPAC nomenclature, this name implies a seven-carbon chain with an amine group at position 1 and a triple bond between carbons 5 and 6. This guide has been developed based on this assumed structure. For comparative purposes, data for the structurally similar and commercially available compound, Hept-6-yn-1-amine, is also provided.

Chemical Structure and Identifiers

The assumed chemical structure for **Hept-5-yn-1-amine** is presented below, alongside the structure of Hept-6-yn-1-amine.

Assumed Structure of **Hept-5-yn-1-amine**:

Structure of Hept-6-yn-1-amine:

A comprehensive list of identifiers for the assumed **Hept-5-yn-1-amine** and the known Hept-6-yn-1-amine are detailed in the tables below.

Table 1: Identifiers for Assumed Hept-5-yn-1-amine

Identifier Type	Value
IUPAC Name	Hept-5-yn-1-amine
Molecular Formula	C ₇ H ₁₃ N
Molecular Weight	111.18 g/mol
Canonical SMILES	CCC#CCCCN
InChI	InChI=1S/C7H13N/c1-2-3-4-5-6-7-8/h4H,6-8H2,1-2,5H3
InChIKey	Predicted: Not available
CAS Number	Not assigned

Table 2: Identifiers for Hept-6-yn-1-amine

Identifier Type	Value	Citation
IUPAC Name	Hept-6-yn-1-amine	[1]
Molecular Formula	C ₇ H ₁₃ N	[1]
Molecular Weight	111.18 g/mol	[1]
Canonical SMILES	C#CCCCCN	[1]
InChI	InChI=1S/C7H13N/c1-2-3-4-5-6-7-8/h1H,3-8H2	[1]
InChIKey	CTJWRSXGDBETPH-UHFFFAOYSA-N	[1]
CAS Number	14502-42-2	[1]

Physicochemical Properties

The predicted physicochemical properties for the assumed **Hept-5-yn-1-amine** and the known properties for Hept-6-yn-1-amine are summarized below.

Table 3: Predicted Physicochemical Properties of Hept-5-yn-1-amine

Property	Value
XLogP3	1.6
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	4
Exact Mass	111.1048 g/mol
Topological Polar Surface Area	26.0 Å ²
Heavy Atom Count	8

Table 4: Physicochemical Properties of Hept-6-yn-1-amine

Property	Value	Citation
XLogP3	1.1	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	5	[1]
Exact Mass	111.104799419 g/mol	[1]
Topological Polar Surface Area	26 Å ²	[1]
Heavy Atom Count	8	[1]

Hypothetical Experimental Protocol: Synthesis of Hept-5-yn-1-amine

As no specific literature is available for the synthesis of **Hept-5-yn-1-amine**, a plausible multi-step synthetic route is proposed below. This protocol is based on well-established organic chemistry transformations.

Overall Reaction Scheme:

- Alkylation of Propyne: Propyne is deprotonated with a strong base like sodium amide (NaNH_2) to form a propynyl anion. This is followed by alkylation with 1,4-dibromobutane to introduce the butyl bromide chain.
- Gabriel Synthesis: The resulting 1-bromohept-2-yne is then reacted with potassium phthalimide.
- Hydrazinolysis: The phthalimide protecting group is removed by treatment with hydrazine (N_2H_4) to yield the final product, **Hept-5-yn-1-amine**.

Step-by-Step Procedure:

Step 1: Synthesis of 1-bromohept-2-yne

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel, place sodium amide (1.1 eq.) in anhydrous liquid ammonia at $-78\text{ }^\circ\text{C}$.
- Bubble propyne gas (1.0 eq.) through the solution until the blue color disappears.
- Add 1,4-dibromobutane (1.2 eq.) dropwise via the dropping funnel over 30 minutes.
- Allow the reaction mixture to stir at $-78\text{ }^\circ\text{C}$ for 2 hours and then slowly warm to room temperature overnight to allow the ammonia to evaporate.
- Quench the reaction by the slow addition of water.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.

- Purify the crude product by vacuum distillation to obtain 1-bromohept-2-yne.

Step 2: Synthesis of N-(Hept-5-yn-1-yl)phthalimide

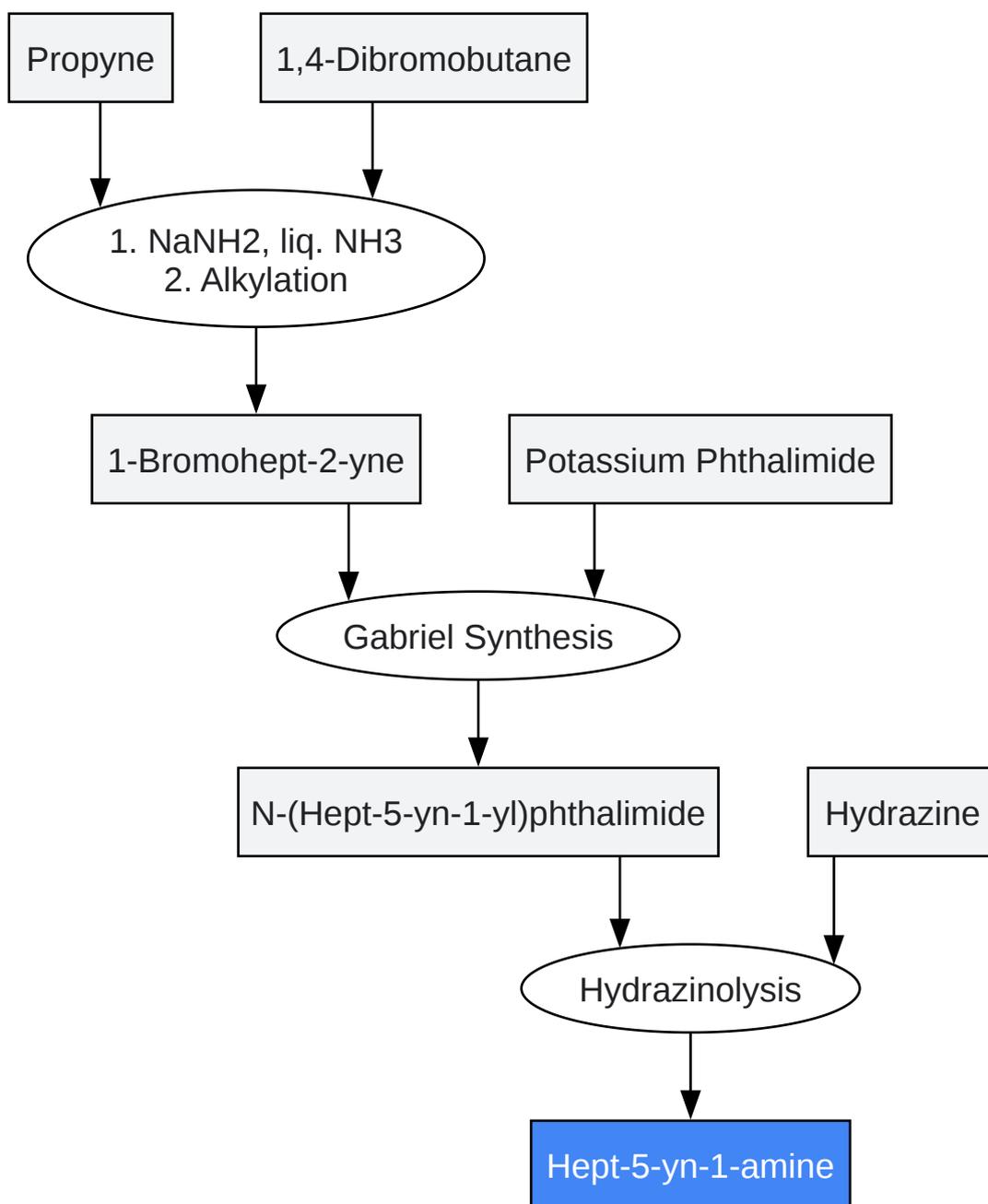
- In a round-bottom flask, dissolve 1-bromohept-2-yne (1.0 eq.) in anhydrous dimethylformamide (DMF).
- Add potassium phthalimide (1.1 eq.) to the solution.
- Heat the reaction mixture to 80 °C and stir for 12 hours.
- After cooling to room temperature, pour the reaction mixture into ice-water.
- Collect the resulting precipitate by filtration, wash with water, and dry under vacuum to yield N-(Hept-5-yn-1-yl)phthalimide.

Step 3: Synthesis of **Hept-5-yn-1-amine**

- Suspend N-(Hept-5-yn-1-yl)phthalimide (1.0 eq.) in ethanol in a round-bottom flask.
- Add hydrazine hydrate (2.0 eq.) to the suspension.
- Reflux the mixture for 4 hours.
- Cool the reaction mixture to room temperature and acidify with concentrated hydrochloric acid.
- Filter off the phthalhydrazide precipitate.
- Basify the filtrate with a concentrated sodium hydroxide solution until a pH of >12 is reached.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain **Hept-5-yn-1-amine**.

Diagrams

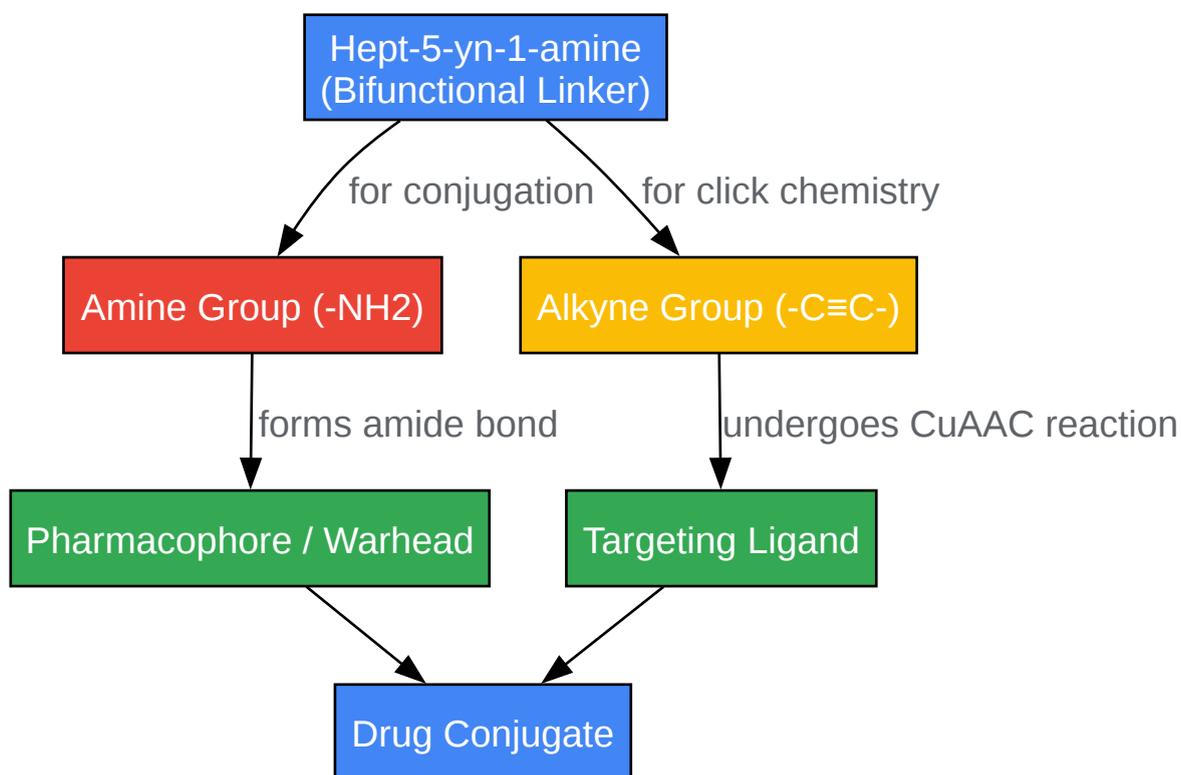
Synthetic Workflow for Hept-5-yn-1-amine



[Click to download full resolution via product page](#)

Caption: Proposed synthetic pathway for **Hept-5-yn-1-amine**.

Role as a Linker in Drug Discovery



[Click to download full resolution via product page](#)

Caption: Potential application of **Hept-5-yn-1-amine** in drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hept-6-yn-1-amine | C₇H₁₃N | CID 14952373 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Hept-5-yn-1-amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2721810#hept-5-yn-1-amine-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com